

Technical Guide: Spectral Profiling & Analytical Protocols for 3-Methoxy-4-methylbenzonitrile

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Compound of Interest

Compound Name: 3-Methoxy-4-methylbenzonitrile

CAS No.: 3556-60-3

Cat. No.: B1590838

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Executive Summary

3-Methoxy-4-methylbenzonitrile (CAS 3556-60-3) is a critical pharmacophore intermediate, predominantly utilized in the synthesis of non-steroidal mineralocorticoid receptor antagonists (e.g., Finerenone analogs) and PDE4 inhibitors. Its structural integrity—defined by the electron-donating methoxy/methyl groups opposing the electron-withdrawing nitrile—dictates its reactivity in nucleophilic aromatic substitutions and benzylic oxidations.

This guide provides a rigorous spectral atlas and validated analytical protocols to ensure the identity and purity of this compound in drug discovery pipelines.

Chemical Identity & Structural Analysis[1][2]

The physicochemical behavior of **3-Methoxy-4-methylbenzonitrile** is governed by the 1,3,4-trisubstitution pattern on the benzene ring. The steric bulk of the methoxy group at C3 influences the rotational freedom of the adjacent methyl group at C4, while the nitrile group at C1 activates the ring for further functionalization.

Parameter	Specification
IUPAC Name	3-Methoxy-4-methylbenzonitrile
Common Synonyms	4-Cyano-2-methoxytoluene; 5-Cyano-2-methylanisole
CAS Number	3556-60-3
Molecular Formula	
Molecular Weight	147.18 g/mol
Melting Point	52–56 °C
Appearance	White to light yellow crystalline solid
Solubility	Soluble in Chloroform, DMSO, Methanol; Insoluble in Water

Structural Visualization

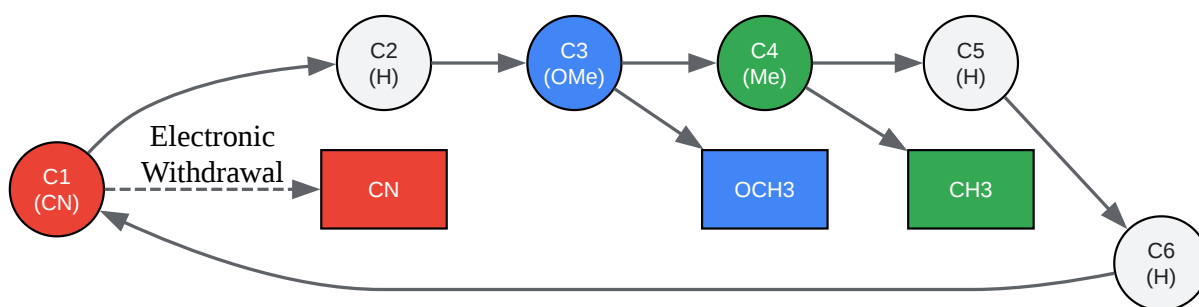


Figure 1: 1,3,4-Substitution Pattern & Electronic Environment

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Comprehensive Spectral Profiling

The following data represents the standard spectral fingerprint for high-purity (>98%) samples.

Nuclear Magnetic Resonance (¹H NMR)

Solvent:

(Chloroform-d) or

Frequency: 400 MHz

The aromatic region displays a characteristic ABC pattern (or ABX depending on resolution) modified by the 1,2,4-substitution logic.

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Logic
7.20	Doublet (d, Hz)	1H	H-5	Ortho to Methyl; shielded relative to H-6.
7.12	Doublet of Doublets (dd, Hz)	1H	H-6	Ortho to Nitrile (deshielding zone); Meta coupling to H-2.
7.05	Doublet (d, Hz)	1H	H-2	Isolated between CN and OMe. OMe shielding competes with CN deshielding.
3.88	Singlet (s)	3H	-OCH ₃	Characteristic methoxy signal.
2.26	Singlet (s)	3H	-CH ₃	Benzylic methyl group.

“

Analyst Note: In

, the water peak (

ppm) may interfere with the methoxy signal if the sample is wet. Ensure rigorous drying of the sample or use

for clearer integration of the aliphatic region.

Infrared Spectroscopy (FT-IR)

Key functional group diagnostics for purity verification.

Wavenumber ()	Vibration Mode	Diagnostic Value
2225 ± 5	Stretch	Primary ID: Sharp, distinct peak confirming nitrile presence.
2950–2840	C-H Stretch (Alkane)	Methyl/Methoxy C-H bonds.
1605, 1580	C=C Aromatic Stretch	Benzene ring skeleton.
1260, 1040	C-O-C Stretch	Strong bands confirming the aryl alkyl ether (methoxy).

Mass Spectrometry (GC-MS / LC-MS)

- Ionization: Electron Impact (EI, 70 eV)
- Molecular Ion (): m/z 147

Fragmentation Pattern:

- m/z 147 (): Base peak (typically). Stability of the aromatic system.
- m/z 132 (): Loss of methyl radical () from the methoxy or toluene group.
- m/z 116 (): Loss of methoxy radical ().
- m/z 104: Loss of and (characteristic of anisole derivatives).

Analytical Methodologies

To ensure reproducibility in biological assays, the following HPLC method is recommended for purity assessment.

High-Performance Liquid Chromatography (HPLC) Protocol

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μ m).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.

- Detection: UV @ 254 nm (Nitrile absorbance) and 210 nm.
- Temperature: 30 °C.

Gradient Table:

Time (min)	% Mobile Phase A	% Mobile Phase B	Phase
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold
15.0	10	90	Linear Gradient
20.0	10	90	Wash
21.0	90	10	Re-equilibration

Synthesis & Purification Workflow

Understanding the origin of the sample is vital for troubleshooting impurities (e.g., unreacted acid or isomers). The most robust synthesis involves the dehydration of the corresponding amide or direct cyanation.

Reaction Scheme Overview

The synthesis typically proceeds from 3-methoxy-4-methylbenzoic acid via a chlorosulfonyl isocyanate pathway, avoiding the toxicity of cyanide salts used in Sandmeyer reactions.

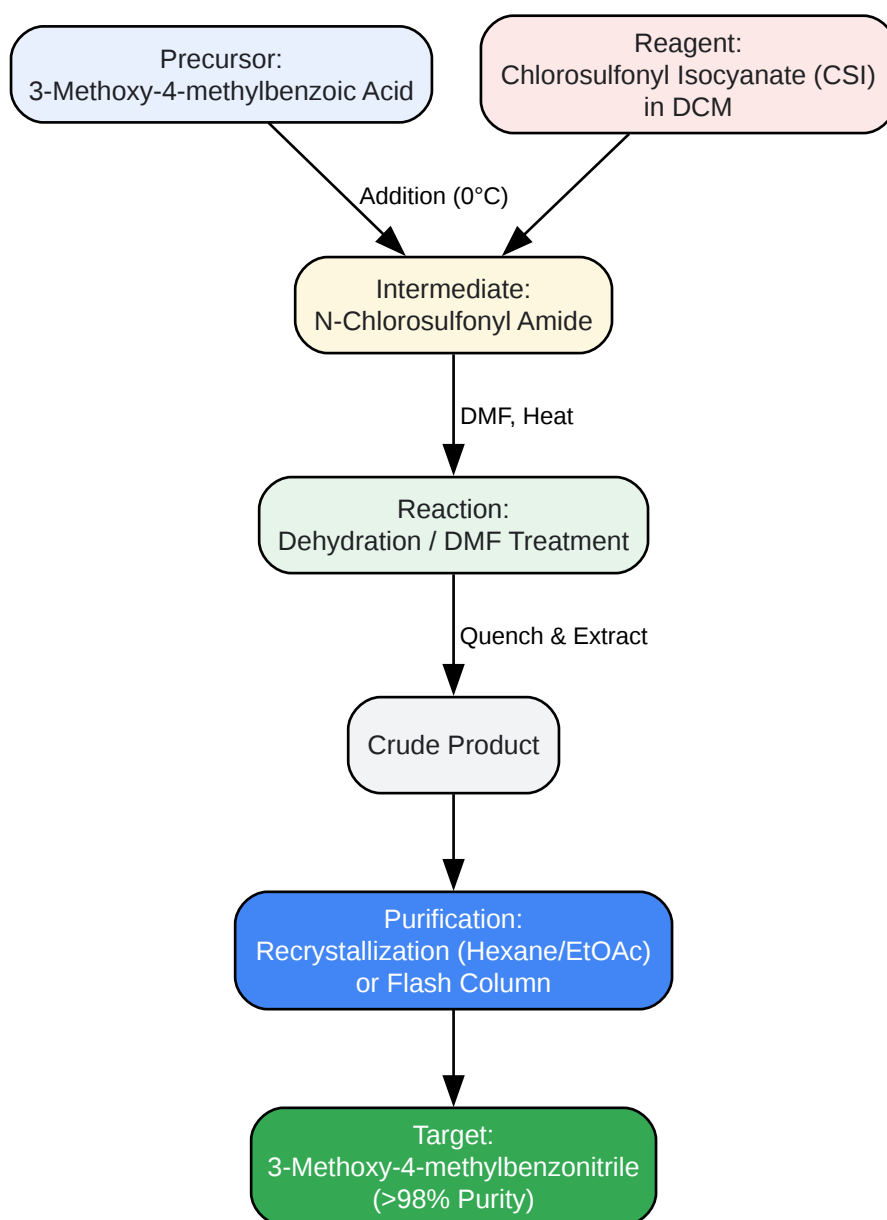


Figure 2: Synthesis & Purification Pathway via Acid Dehydration

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Purification Protocol

- Dissolution: Dissolve crude solid in minimum hot Ethyl Acetate.
- Precipitation: Slowly add Hexane until turbidity is observed.
- Crystallization: Cool to 4°C overnight.

- Filtration: Wash crystals with cold Hexane to remove non-polar impurities.

Safety & Handling (E-E-A-T Compliance)

As a nitrile derivative, this compound poses specific risks that must be mitigated.

- Acute Toxicity: Harmful if swallowed or in contact with skin (H302 + H312). Nitriles can metabolize to release cyanide ions in vivo, though this derivative is sterically hindered.
- Handling: Use nitrile gloves (0.11 mm minimum thickness). Work within a fume hood to avoid inhalation of dust.
- Storage: Store at room temperature (15–25 °C) in a desiccator. Moisture can hydrolyze the nitrile to an amide over long periods.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 14752994, **3-Methoxy-4-methylbenzonitrile**. Retrieved from [\[Link\]](#)
- PrepChem (2023). Synthesis of **3-methoxy-4-methylbenzonitrile** from 3-methoxy-4-methylbenzoic acid. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Registration Dossier - **3-methoxy-4-methylbenzonitrile**. Retrieved from [\[Link\]](#)
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